

# 2-Chloropentan-1-ol molecular weight and formula

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## Compound of Interest

Compound Name: 2-Chloropentan-1-ol

Cat. No.: B2934581

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## Core Technical Data for 2-Chloropentan-1-ol

This guide provides the fundamental molecular properties of **2-Chloropentan-1-ol**, a chlorinated alcohol significant in various organic synthesis applications. The compound is characterized by a five-carbon pentane backbone with a hydroxyl group on the first carbon and a chlorine atom on the second, rendering it a primary alcohol and a secondary alkyl chloride.

## Molecular Formula and Weight

The essential quantitative data for **2-Chloropentan-1-ol** are summarized below. This information is critical for stoichiometric calculations in reaction planning and for analytical characterization.

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>11</sub> ClO <sup>[1][2]</sup>
Molecular Weight	122.59 g/mol <sup>[1][2][3]</sup>

## Logical Relationship of Core Properties

The relationship between the compound's name, its elemental composition (formula), and its calculated mass (molecular weight) is a foundational concept in chemistry. The diagram below illustrates this direct logical connection.

Caption: Logical flow from compound identity to molecular formula and weight.

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## References

- 1. (2S)-2-chloropentan-1-ol | C<sub>5</sub>H<sub>11</sub>ClO | CID 87787526 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Chloropentan-1-ol | C<sub>5</sub>H<sub>11</sub>ClO | CID 17802878 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Chloropentan-1-ol | 139364-99-1 | Benchchem [benchchem.com]
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